

Isocarboxazid som en sond för att studera MAO-funktion: En teknisk guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Isocarboxazid

Cat. No.: B021086

[Get Quote](#)

För forskare, vetenskapsmän och yrkesverksamma inom läkemedelsutveckling

Sammanfattning

Detta dokument ger en djupgående teknisk översikt över användningen av isocarboxazid som en farmakologisk sond för att undersöka funktionen hos monoaminoxidas (MAO)-enzymer.

Isocarboxazid, en icke-selektiv och irreversibel MAO-hämmare, fungerar som ett värdefullt verktyg för att belysa de grundläggande rollerna för MAO-A och MAO-B i neurotransmittormetabolism och deras implikationer i olika neurologiska tillstånd. Denna guide beskriver dess verkningsmekanism, farmakologiska profil, detaljerade experimentella protokoll för in vitro- och in vivo-studier och de signalvägar som påverkas av dess hämmande verkan. Informationen som presenteras här är avsedd att ge forskare möjlighet att effektivt använda isocarboxazid i sina undersökningar av MAO-biologi.

Introduktion till monoaminoxidas och isocarboxazid

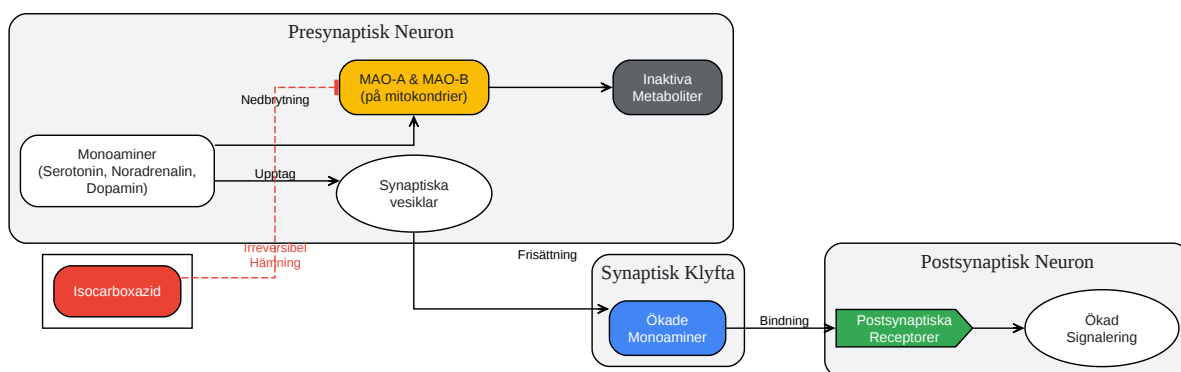
Monoaminoxidaser (MAO) är en familj av enzymer som finns på den yttre mitokondriella membranen och som är avgörande för katabolismen av monoaminneurotransmittorer, såsom serotonin, noradrenalin och dopamin, samt andra biogena aminer.[1][2] Det finns två huvudsakliga isoformer av MAO: MAO-A och MAO-B.[3] Även om båda isozymerna finns i hela centrala nervsystemet och perifera vävnader, uppvisar de olika substratspecificiteter och hämmarselektiviteter. MAO-A metaboliserar företrädesvis serotonin och noradrenalin, medan MAO-B har en högre affinitet för fenyletylamin och bensylamin. Båda enzymerna metaboliserar dopamin.[3]

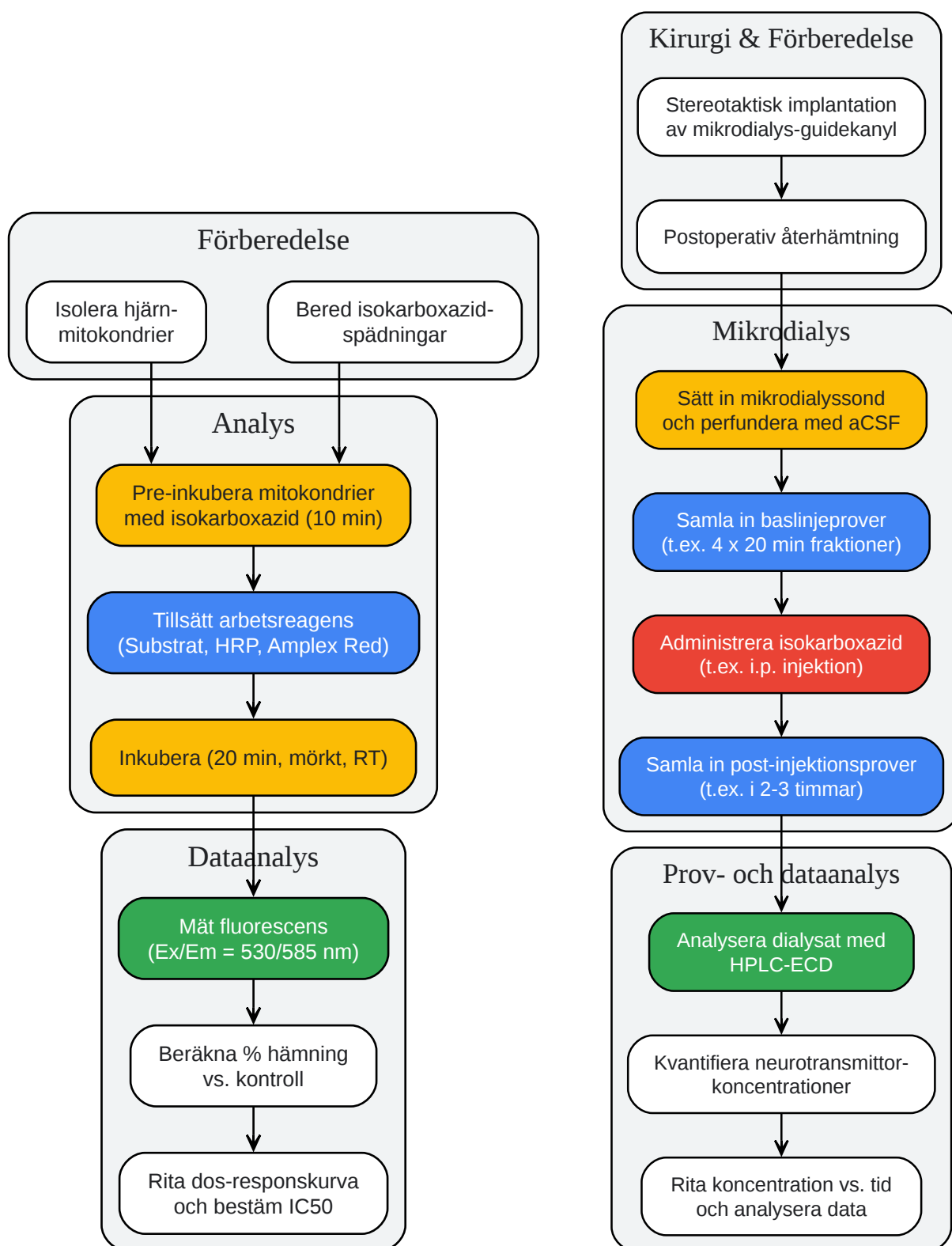
Dysfunktion i MAO-systemet har kopplats till ett flertal neuropsykiatriska störningar, inklusive depression, ångestsyndrom, Parkinsons sjukdom och Alzheimers sjukdom.[3] Därför är studiet av MAO-funktion av yttersta vikt för att förstå patofysiologin för dessa tillstånd och för att utveckla nya terapeutiska strategier.

Isocarboxazid (säljs bland annat under varumärket Marplan) är en icke-selektiv, irreversibel hämmare av både MAO-A och MAO-B som tillhör hydrazinklassen av läkemedel.[3][4] Dess irreversibla natur innebär att den kovalent binder till enzymet, vilket leder till en långvarig hämning tills nya enzyymmolekyler syntetiseras.[3] Denna icke-selektiva profil gör isocarboxazid till en idealisk sond för att undersöka de globala effekterna av MAO-hämning på neurotransmittornivåer och efterföljande fysiologiska och beteendemässiga resultat.

Verkningsmekanism

Isocarboxazids primära verkningsmekanism är den irreversibla hämningen av både MAO-A och MAO-B.[3] Genom att blockera den katalytiska aktiviteten hos dessa enzymer förhindrar isocarboxazid nedbrytningen av monoaminneurotransmittorer i den presynaptiska nervterminalen.[1] Detta leder till en ackumulering av serotonin, noradrenalin och dopamin i den synaptiska klyftan, vilket förstärker deras respektive signalvägar.[4] Denna ökning av neurotransmittortillgängligheten tros ligga till grund för de terapeutiska effekterna av isocarboxazid vid behandling av depression och ångestsyndrom.[4]





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Isocarboxazid | C12H13N3O2 | CID 3759 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. bioassaysys.com [bioassaysys.com]
- 3. What is Isocarboxazid used for? [synapse.patsnap.com]
- 4. benchchem.com [benchchem.com]
- To cite this document: BenchChem. [Isocarboxazid som en sond för att studera MAO-funktion: En teknisk guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b021086#isocarboxazid-s-potential-as-a-probe-for-studying-mao-function]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com